

Application Note: GPR35-Mediated Calcium Mobilization Assay Using GPR35 Modulator 2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Gpr35 modulator 2*

Cat. No.: *B15572216*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

G protein-coupled receptor 35 (GPR35) is an orphan receptor that has emerged as a potential therapeutic target for a variety of conditions, including inflammatory bowel disease, cardiovascular diseases, and pain.^{[1][2]} The identification and characterization of GPR35 modulators are crucial for understanding its physiological roles and for drug development. One of the primary methods to assess the activity of GPR35 modulators is by measuring the mobilization of intracellular calcium ($[Ca^{2+}]$) following receptor activation. GPR35 is known to couple to several G protein pathways, including those that lead to an increase in intracellular calcium, which can be detected using calcium-sensitive fluorescent dyes.^{[3][4][5]}

This application note provides a detailed protocol for performing a calcium mobilization assay to characterize the activity of "**GPR35 Modulator 2**" (also known as GPR35 agonist 2 or TC-G 1001), a potent agonist for GPR35.^[4] The protocol is designed for use with mammalian cells heterologously expressing GPR35 and is suitable for high-throughput screening (HTS) formats.

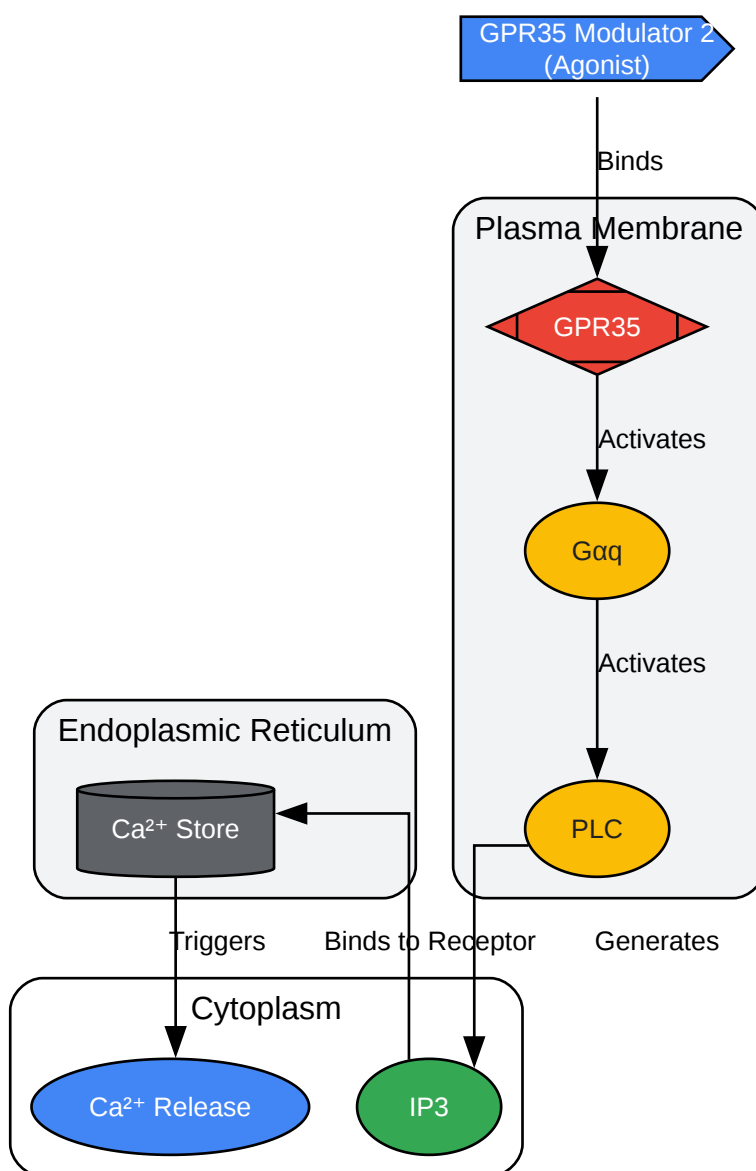
Principle of the Assay

The assay quantifies the activation of GPR35 by measuring changes in intracellular calcium concentration. Upon agonist binding, GPR35 can activate Gq-family G proteins, which in turn stimulate phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored Ca^{2+} into the cytoplasm.[5] To enhance or enable a calcium signal for GPR35, which can also couple to other G proteins like $\text{G}\alpha_{12/13}$, cells can be co-transfected with a promiscuous $\text{G}\alpha$ subunit, such as $\text{G}\alpha_{16}$, which reliably couples GPCR activation to the PLC pathway and subsequent calcium release.[6]

This increase in intracellular $[\text{Ca}^{2+}]$ is detected by a calcium-sensitive fluorescent dye, such as Fluo-4 AM, that has been pre-loaded into the cells. Fluo-4 AM is a cell-permeant acetoxymethyl (AM) ester that becomes fluorescent and trapped within the cell after cleavage by intracellular esterases. The fluorescence intensity of the dye increases significantly upon binding to Ca^{2+} , and this change can be measured in real-time using a fluorescence plate reader.[3][6][7]

GPR35 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the activation of GPR35 leading to calcium mobilization.

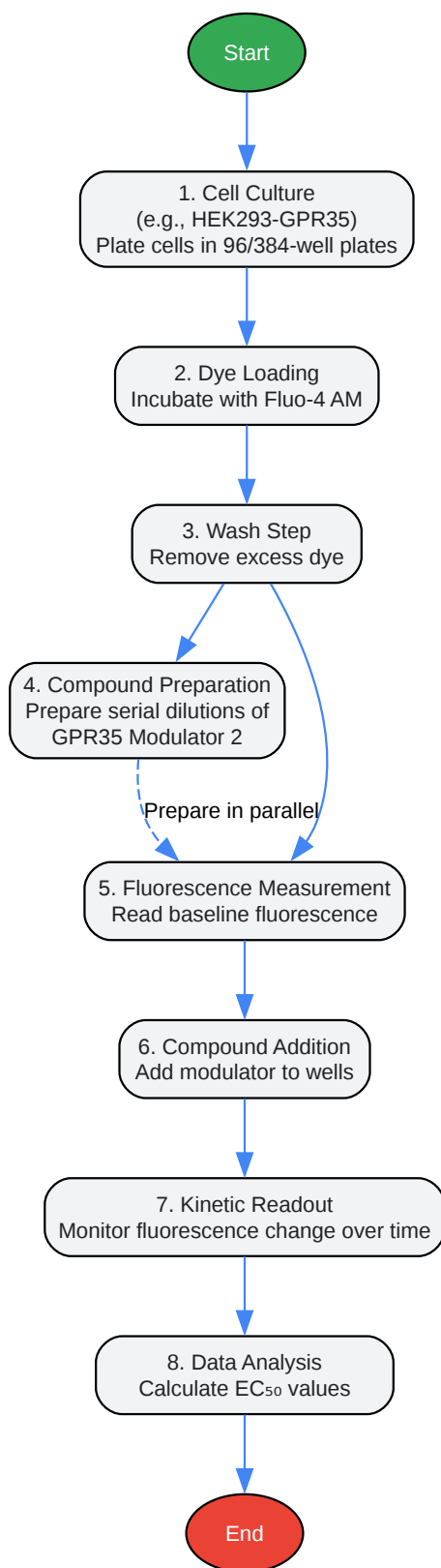


[Click to download full resolution via product page](#)

Caption: GPR35 signaling pathway leading to intracellular calcium release.

Experimental Workflow

The diagram below outlines the major steps involved in the GPR35 calcium mobilization assay.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Frontiers | GPR35 as a Novel Therapeutic Target \[frontiersin.org\]](#)
- 2. [G protein-coupled receptor 35: an emerging target in inflammatory and cardiovascular disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [benchchem.com \[benchchem.com\]](#)
- 4. [benchchem.com \[benchchem.com\]](#)
- 5. [Ca²⁺ Mobilization Assay - Creative Bioarray \[dda.creative-bioarray.com\]](#)
- 6. [Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 7. [abcam.com \[abcam.com\]](#)
- To cite this document: BenchChem. [Application Note: GPR35-Mediated Calcium Mobilization Assay Using GPR35 Modulator 2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572216/docs#application-note-gpr35-mediated-calcium-mobilization-assay-using-gpr35-modulator-2\]](https://www.benchchem.com/product/b15572216/docs#application-note-gpr35-mediated-calcium-mobilization-assay-using-gpr35-modulator-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)